

Prudent Disposal of PBA-1105: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: PBA-1105

Cat. No.: B15605715

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental compliance. This document provides essential guidance on the proper disposal procedures for **PBA-1105**, an autophagy-targeting chimera (AUTOTAC) used in research. While specific disposal instructions for **PBA-1105** are not readily available in public documentation, this guide outlines a standard operational procedure based on best practices for the disposal of non-hazardous research chemicals.

Chemical and Physical Properties of PBA-1105

A summary of the known properties of **PBA-1105** is provided below. This information is crucial for correct handling and storage, which are prerequisites for safe disposal.

Property	Value	Source
Chemical Formula	C39H48N2O6	[1]
Molecular Weight	640.82 g/mol	[1]
Appearance	Not specified (likely solid)	
Solubility	Soluble in DMSO	
Storage	Short term (days to weeks) at 0 - 4 °C; Long term (months to years) at -20 °C.[1][2]	
Shipping Condition	Shipped under ambient temperature as a non-hazardous chemical.[1]	

PBA-1105 Disposal Workflow

The following diagram outlines the recommended step-by-step process for the proper disposal of **PBA-1105** waste. Adherence to this workflow is critical for ensuring safety and regulatory compliance within the laboratory environment.



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PBA-1105 Disposal Workflow Diagram

Experimental Protocols: Standard Disposal Procedure

The following protocol details the steps for the safe disposal of **PBA-1105**. In the absence of a specific Safety Data Sheet (SDS) for **PBA-1105**, it should be handled with caution, following

standard procedures for chemical waste.

1. Risk Assessment and Preparation:

- Consult Institutional Guidelines: Before beginning any work, review your institution's specific chemical hygiene plan and waste disposal guidelines.
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.

2. Waste Segregation:

- Solid Waste: Collect solid **PBA-1105** waste, such as contaminated consumables (e.g., pipette tips, microfuge tubes), in a designated, chemically resistant, and clearly labeled solid waste container.
- Liquid Waste: Collect liquid waste containing **PBA-1105**, such as unused solutions or contaminated solvents, in a separate, leak-proof, and shatter-resistant liquid waste container. Do not mix with other chemical waste streams unless explicitly permitted by your institution's EHS office.

3. Container Management:

- Labeling: All waste containers must be clearly labeled with the full chemical name ("**PBA-1105**"), the primary solvent if in solution, approximate concentration, and any known hazard warnings. Use your institution's standardized waste labels.
- Storage: Store the sealed waste container in a designated and secure waste accumulation area. This area should be well-ventilated and away from general laboratory traffic.

4. Final Disposal:

- EHS Pickup: Once the waste container is full or ready for disposal, contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup and proper disposal according to federal, state, and local regulations.

Important Considerations:

- For Research Use Only: **PBA-1105** is intended for research purposes only and is not for human or veterinary use.[\[1\]](#)
- Non-Hazardous Shipping Classification: While shipped as a non-hazardous chemical, this does not negate the need for proper disposal procedures for a research-grade compound.[\[1\]](#)
- Consult Experts: If you have any doubts or questions regarding the disposal of **PBA-1105** or any other chemical, always consult with your laboratory supervisor or your institution's EHS department.

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References

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